

An In-depth Technical Guide to the Basic Hydrolysis of Methionine Methyl Ester

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Compound of Interest

Compound Name: *Methionine methyl ester*

Cat. No.: *B078160*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the basic hydrolysis of **methionine methyl ester**, a fundamental reaction in organic chemistry and biochemistry. The document details the reaction's core principles, experimental protocols, and kinetic data, presented in a format tailored for researchers and professionals in the fields of chemistry and drug development.

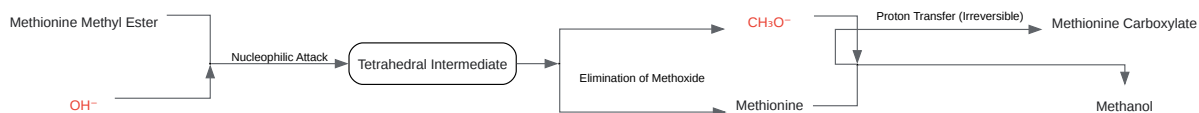
Introduction

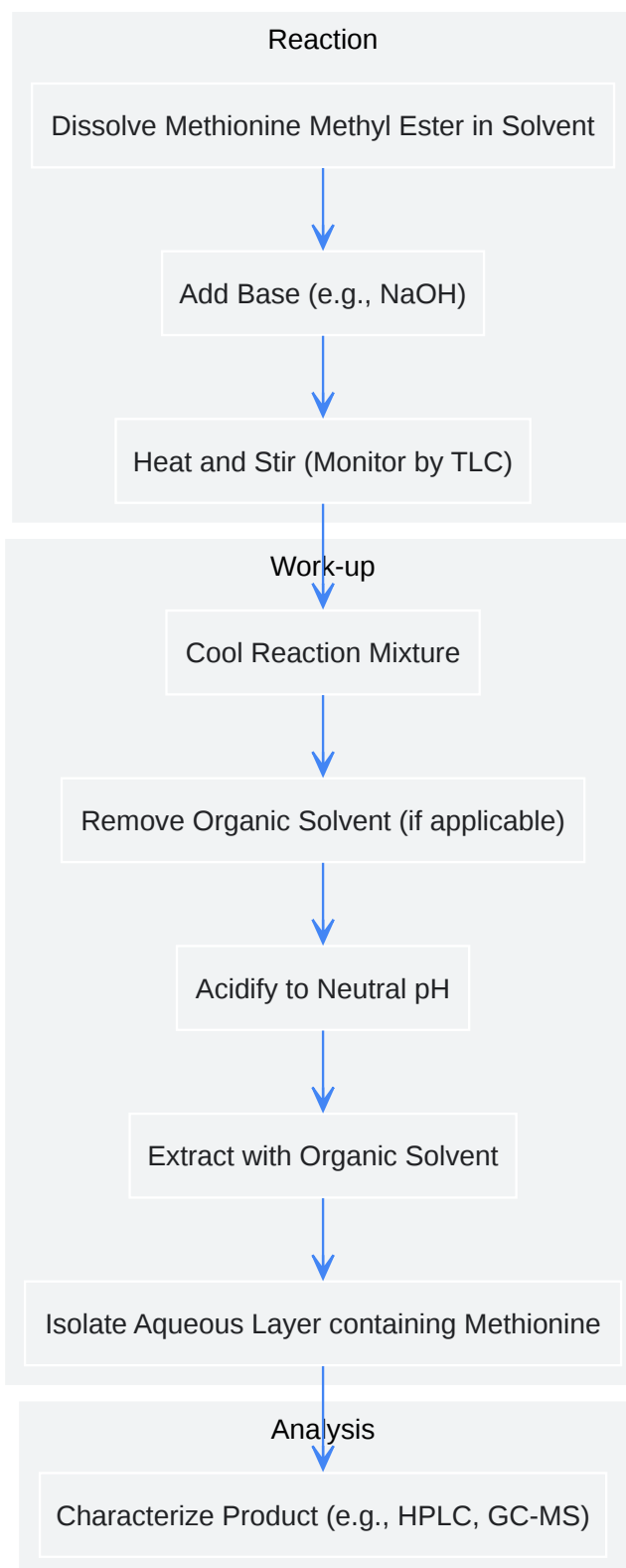
The basic hydrolysis of esters, also known as saponification, is a chemical reaction in which an ester is cleaved into a carboxylate salt and an alcohol by a nucleophilic attack of a hydroxide ion. In the context of **methionine methyl ester**, this reaction yields methionine carboxylate and methanol. This process is of significant interest in various scientific disciplines, including peptide synthesis, proteomics, and metabolic studies, where the controlled cleavage of ester groups is often a critical step. Understanding the mechanism, kinetics, and experimental parameters of this reaction is crucial for its effective application.

Reaction Mechanism and Signaling Pathway

The basic hydrolysis of **methionine methyl ester** proceeds via a nucleophilic acyl substitution mechanism. The hydroxide ion acts as a nucleophile, attacking the electrophilic carbonyl carbon of the ester. This results in the formation of a tetrahedral intermediate, which then collapses, leading to the departure of the methoxide leaving group. The methoxide, being a

strong base, deprotonates the newly formed carboxylic acid, yielding the carboxylate salt and methanol. This final acid-base step is irreversible and drives the reaction to completion.





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